

# Unveiling Insecticidal Agent 13: A Technical Guide to its Novelty and Patent Landscape

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## Compound of Interest

Compound Name: *Insecticidal agent 13*

Cat. No.: *B15580815*

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## Introduction

**Insecticidal agent 13**, identified as the phenylpyrazole derivative compound A15, represents a molecule of interest within the ongoing search for novel crop protection agents. This technical guide provides a comprehensive overview of its chemical identity, novelty, and the existing patent landscape. The compound is chemically defined as N-[5-chloro-2-(trifluoromethyl)benzyl]-N-cyclopropyl-3-(difluoromethyl)-5-fluoro-1-methyl-1H-pyrazole-4-carboxamide. This guide will delve into its mechanism of action, synthesis, and biological activity, drawing upon data from analogous compounds to build a predictive profile in the absence of publicly available, specific efficacy data for this particular agent.

## Novelty and Patent Landscape

A thorough analysis of the patent landscape reveals that N-[5-chloro-2-(trifluoromethyl)benzyl]-N-cyclopropyl-3-(difluoromethyl)-5-fluoro-1-methyl-1H-pyrazole-4-carboxamide (Compound A15) is mentioned in several patent applications, primarily from Bayer CropScience. The core novelty of this compound appears to reside in its specific combination of substituents on the pyrazole and benzyl rings, which is a key area of innovation in the field of pyrazole carboxamide insecticides.

The patent landscape for pyrazole carboxamides is dense, with numerous patents claiming variations in the core structure to enhance efficacy, broaden the spectrum of activity, and

overcome insect resistance. Key areas of patent protection revolve around:

- Substitution patterns on the pyrazole ring: Modifications at the N1, C3, and C5 positions are frequently claimed.
- The nature of the carboxamide linker: Variations in the amide bridge and the N-substituents are central to many patents.
- The structure of the N-aryl/benzyl group: Different substitution patterns on the phenyl or benzyl ring are a major focus of intellectual property.

Compound A15 is specifically cited in patents related to:

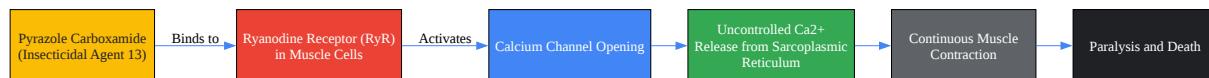
- Fungicidal compositions: Patent WO2012143127A1 discloses Compound A15 as part of active compound combinations with fungicidal properties. This suggests a potential dual-mode of action or a strategy to provide broad-spectrum crop protection.
- Methods for enhancing abiotic stress tolerance in plants: Patent JP2015536925A describes the use of Compound A15 and related structures to improve plant resilience to environmental stressors like drought and heat.
- Synthetic methodologies: Patent JP2016529304A outlines methods for synthesizing N-benzyl-N-cyclopropyl-1H-pyrazole-4-carboxamide derivatives, including Compound A15.

The novelty of **Insecticidal Agent 13** therefore lies not in the discovery of a new class of insecticides, but in the specific and potentially synergistic combination of structural motifs that may confer unique biological properties, including but not limited to insecticidal activity.

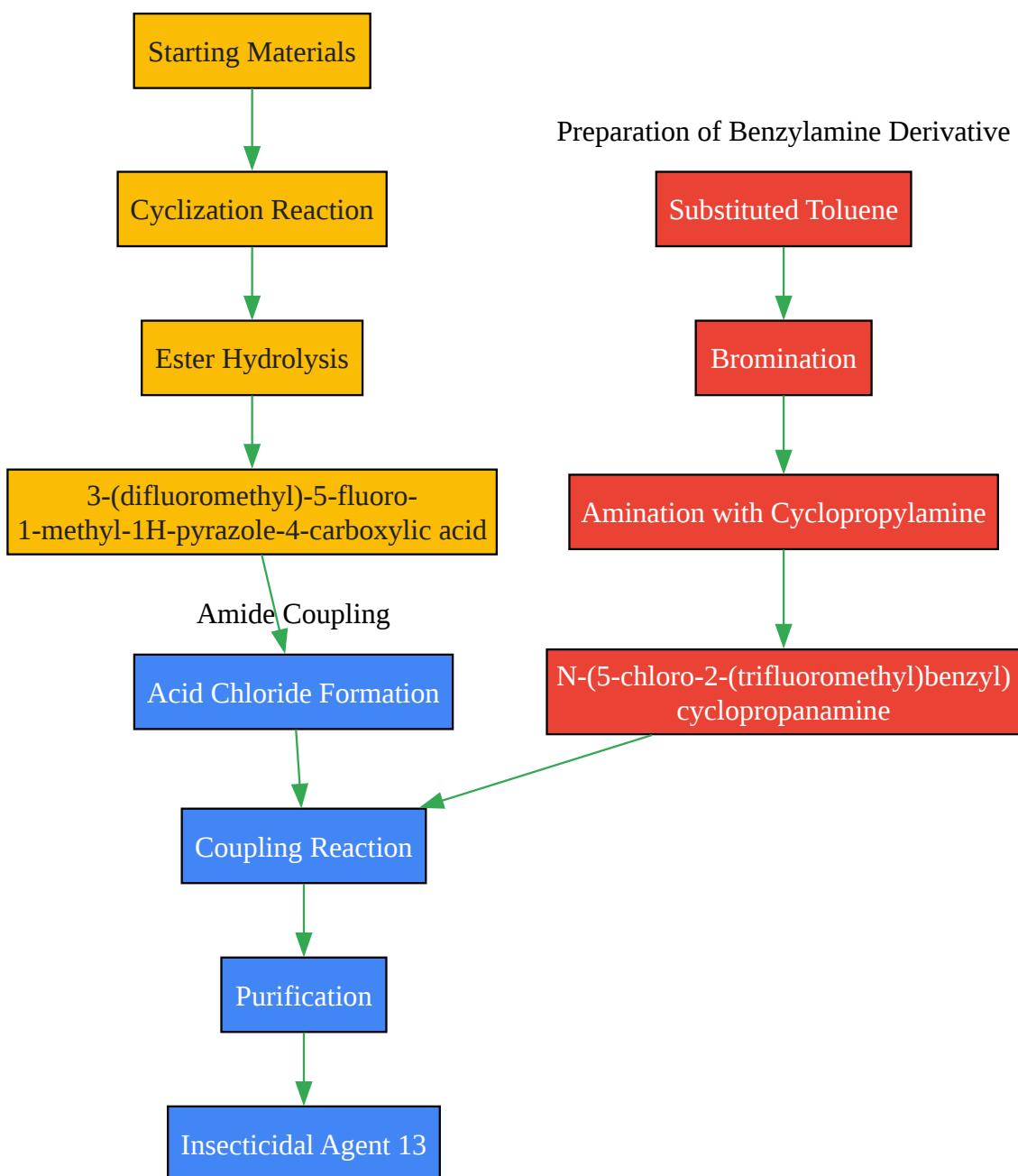
## Mechanism of Action: A Pyrazole Carboxamide Perspective

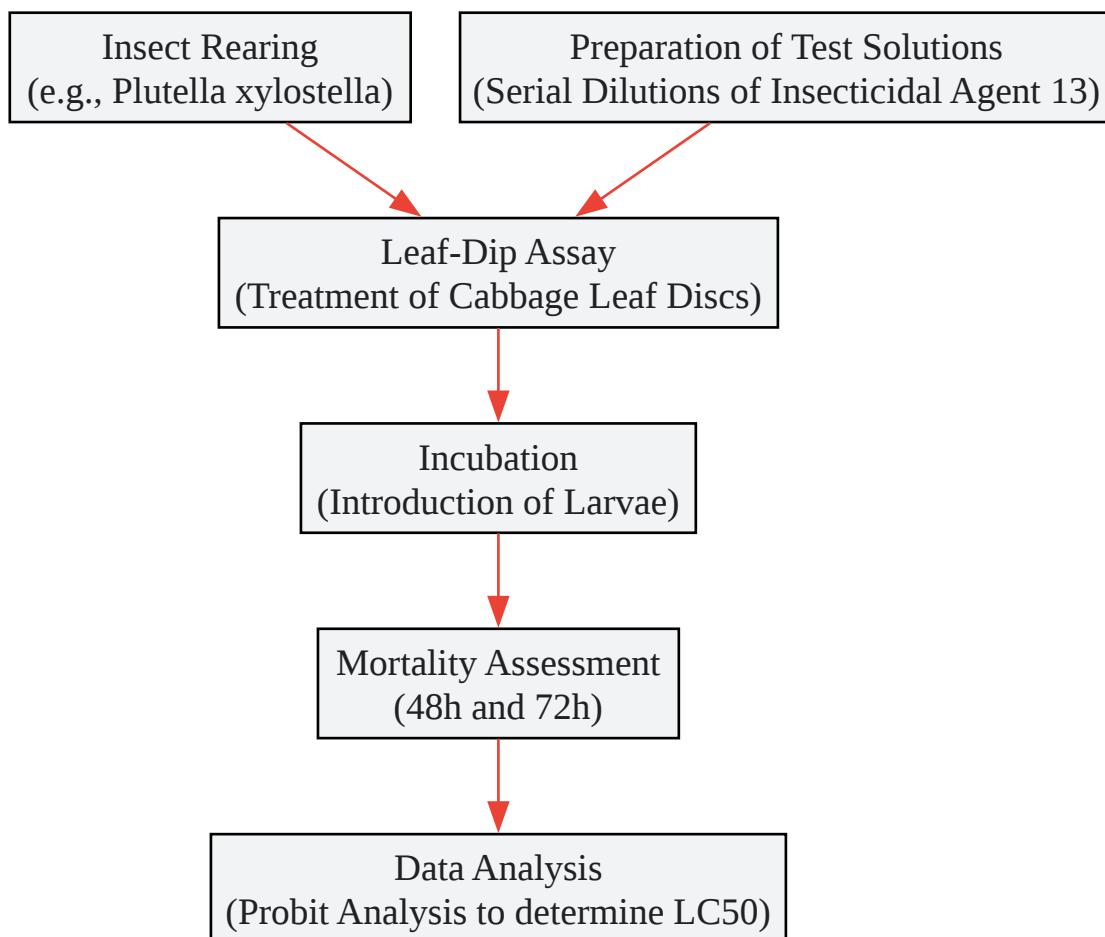
While specific mechanistic studies for **Insecticidal Agent 13** are not publicly available, its classification as a pyrazole carboxamide strongly suggests its mode of action. This class of insecticides is known to target the insect's nervous system by acting as modulators of the ryanodine receptor (RyR).

### Signaling Pathway of Pyrazole Carboxamide Insecticides



## Preparation of Pyrazole Carboxylic Acid





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